

Solubility of Barium Oleate in Organic Solvents: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Barium oleate*

Cat. No.: *B1609195*

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This technical guide provides a comprehensive overview of the solubility of **barium oleate** in various organic solvents. **Barium oleate**, a metal soap, finds applications in diverse fields, including as a lubricant, a stabilizer in plastics, and in the formulation of various industrial products. Understanding its solubility is crucial for optimizing its use in these applications and for the development of new formulations.

While specific quantitative solubility data for **barium oleate** is limited in publicly available literature, this guide provides analogous data for calcium oleate, a chemically similar alkaline earth metal oleate. This information, combined with detailed experimental protocols, will enable researchers to effectively work with and characterize the solubility of **barium oleate**.

Quantitative Solubility Data

Precise, quantitative solubility data for **barium oleate** in a range of common organic solvents is not readily available in scientific literature. However, data for the closely related compound, calcium oleate, provides a valuable point of reference. The solubility of these metal soaps is influenced by the nature of the solvent, temperature, and the presence of any impurities.

The following table summarizes the quantitative solubility of calcium oleate in several organic solvents at 15°C, which can be used as an estimate for the solubility behavior of **barium oleate**.

| Solvent | Temperature (°C) | Solubility of Calcium Oleate (g/100 g of solvent) |
|-----------------|------------------|--|
| Acetone | 15 | 2.26[1] |
| Benzene | 15 | 3.44[1] |
| Chloroform | - | Soluble[1] |
| Methanol | 15 | 0.3[1] |
| Methanol | 66 | 0.57[1] |
| Diethyl Ether | - | Insoluble[1] |
| Ethanol | - | Insoluble[1] |
| Petroleum Ether | - | Practically Insoluble[1] |

It is important to note that even for the same compound, reported solubility can vary due to differences in experimental methods and the purity of the materials used. For instance, one source describes calcium oleate as soluble in alcohol and ether, while another states it is insoluble[2]. Therefore, for critical applications, it is highly recommended to determine the solubility experimentally.

Experimental Protocols for Solubility Determination

The gravimetric method is a reliable and widely used technique for determining the solubility of a solid in a liquid. This method involves preparing a saturated solution, separating a known amount of the solution, evaporating the solvent, and weighing the remaining solid solute.

Gravimetric Method for Determining the Solubility of Barium Oleate

This protocol outlines the steps to determine the solubility of **barium oleate** in a given organic solvent.

Materials and Equipment:

- **Barium oleate**

- Organic solvent of interest
- Analytical balance
- Conical flask with a stopper
- Thermostatic bath or shaker
- Filtration apparatus (e.g., filter paper and funnel, or a syringe filter)
- Pre-weighed evaporation dish
- Oven
- Desiccator

Procedure:

- Preparation of a Saturated Solution:
 - Add an excess amount of **barium oleate** to a conical flask containing the chosen organic solvent. The presence of undissolved solid is necessary to ensure the solution is saturated.
 - Seal the flask to prevent solvent evaporation.
 - Agitate the mixture using a shaker or magnetic stirrer in a thermostatic bath set to the desired temperature. Continue agitation for a sufficient period to ensure equilibrium is reached (e.g., 24-48 hours).
- Separation of the Saturated Solution:
 - Once equilibrium is reached, allow the undissolved solid to settle.
 - Carefully decant or filter a known volume or mass of the clear, saturated supernatant. It is crucial to avoid transferring any solid particles. Using a pre-warmed or pre-cooled filter can help prevent precipitation or dissolution during filtration if the solubility is highly temperature-dependent.

- Evaporation of the Solvent:
 - Transfer the known amount of the saturated solution to a pre-weighed evaporation dish.
 - Gently evaporate the solvent in a fume hood. For volatile solvents, this can be done at room temperature or with gentle heating. For less volatile solvents, an oven set to a temperature below the decomposition point of **barium oleate** should be used.
- Drying and Weighing:
 - Once all the solvent has evaporated, place the evaporation dish containing the solid residue in an oven to dry to a constant weight.
 - After drying, cool the dish in a desiccator to prevent moisture absorption.
 - Weigh the dish with the dry **barium oleate** residue on an analytical balance.
- Calculation of Solubility:
 - The solubility can be calculated using the following formula:

$$\text{Solubility (g/100 g solvent)} = (\text{Mass of residue} / \text{Mass of solvent}) \times 100$$

Where:

- Mass of residue = (Mass of dish + residue) - (Mass of empty dish)
- Mass of solvent = (Mass of dish + solution) - (Mass of dish + residue)

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the gravimetric determination of **barium oleate** solubility.



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Caption: Experimental workflow for the gravimetric determination of solubility.

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References

- 1. calcium oleate [chemister.ru]
- 2. portlandpress.com [portlandpress.com]
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Phone: (601) 213-4426

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